

Summary of 1970s Clinical Study on Thiamine Bromide

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Compound Focus: Thiamine bromide

CAS No.: 7019-71-8

Cat. No.: S594681

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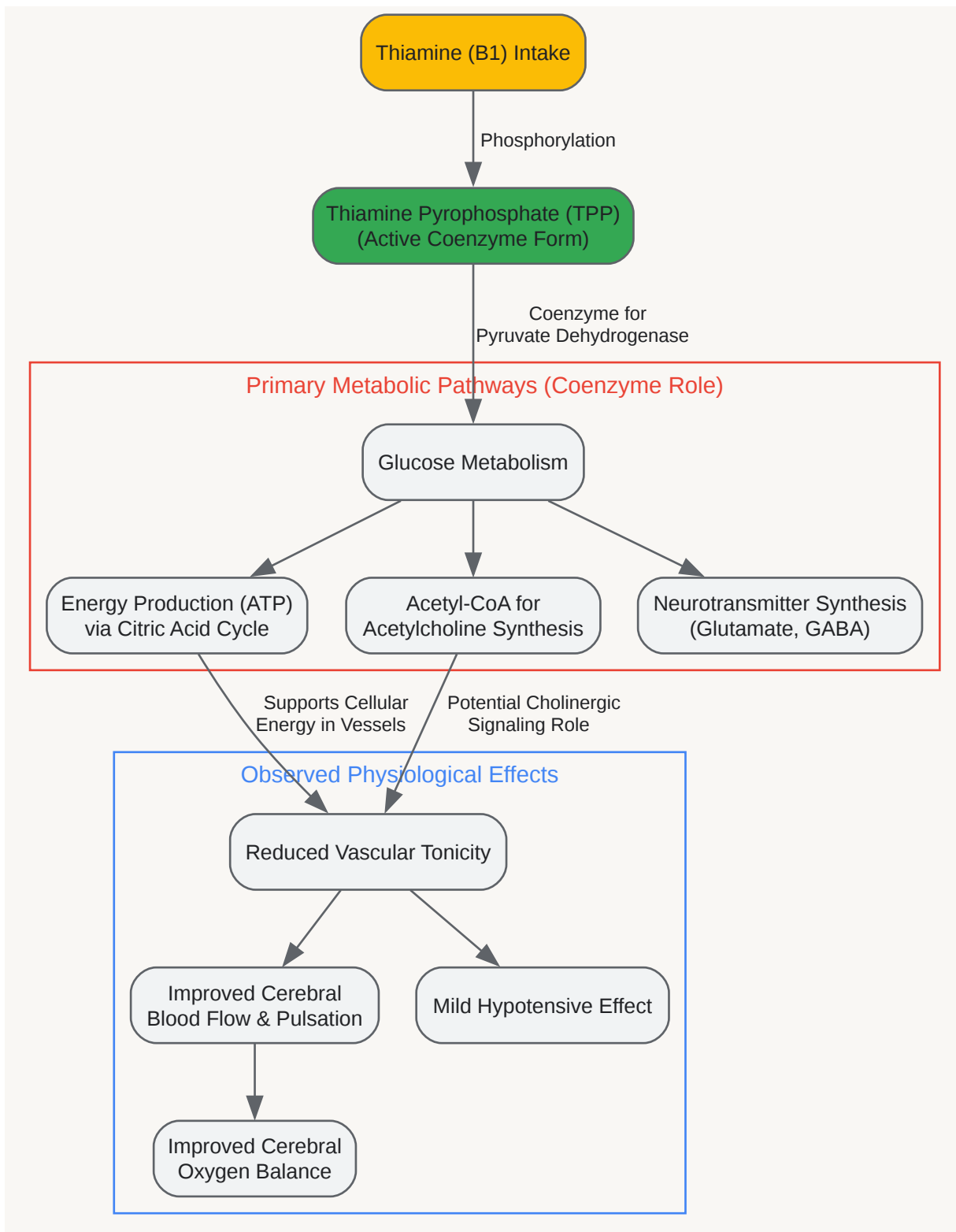
Aspect	Experimental Study (on cats)	Clinical Study (on humans)
Study Focus	Effect on cerebral circulation and arterial pressure [1]	Effect on cerebral circulation and arterial pressure [1]
Subjects	Anesthetized cats [1]	Patients with hypertensive disease (essential hypertension) [1]
Dosage & Administration	5-7 mg/kg, intravenously [1]	1 mL of a 6% solution, intramuscularly [1]

| Key Findings | - Lowered tonicity of intra- and extracranial vessels [1]

- Increased pulsed blood volume variations in cranial vessels [1]
- Mild hypotensive effect [1]
- Cerebral oxygen tension linked to circulation rate [1] | - Lowered tonicity of intra- and extracranial vessels [1]
- Increased pulsed blood volume variations in cranial vessels [1]
- Pronounced but mild hypotensive effect [1] | | **Measurement Techniques** | - Cerebral blood flow circulation rate [1]
- Total arterial pressure [1]
- Polarographic measurement of brain tissue oxygen tension [1]
- Pressure in brain's venous vessels [1] | - Rheoencephalographic (REG) readings [1]
- Overall arterial pressure [1] |

Thiamine's Core Mechanisms of Action

The following diagram illustrates the key biochemical and physiological roles of thiamine that form the basis for its clinical effects, including those observed in the 1970s study.



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Diagram of thiamine's biochemical pathways and physiological effects. The therapeutic potential of thiamine is rooted in its two primary modes of action [2]:

- **Coenzyme Role:** Its active form, Thiamine Diphosphate (TPP), is an essential coenzyme in glucose metabolism, critical for cellular energy (ATP) production and the synthesis of key molecules like the neurotransmitter acetylcholine [3] [2].
- **Non-Coenzyme Role:** Emerging research suggests thiamine and its derivatives may directly participate in cell signaling, including the regulation of acetylcholine function at synapses, which could influence vascular tone and gut motility [2].

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References

1. [Effect of thiamine on cerebral circulation and arterial...] bromide [pubmed.ncbi.nlm.nih.gov]
2. Frontiers | Thiamine , gastrointestinal beriberi and acetylcholine... [frontiersin.org]
3. | Linus Pauling Institute | Oregon State University Thiamin [lpi.oregonstate.edu]

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